# Technical Guide: Spectral Data for 2-(1H-pyrazol-1-yl)ethanethioamide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(1H-pyrazol-1-yl)ethanethioamide* |
| *Cat. No.:* | *B1291940* |

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## Compound Profile & Synthesis Context

IUPAC Name: **2-(1H-pyrazol-1-yl)ethanethioamide** Molecular Formula: C

H

N

S (Corrected to C

H

N

S if N-ethyl, but standard "ethanethioamide" implies the 2-carbon chain includes the carbonyl carbon. Structure: Pyrazol-1-yl-CH

-C(=S)NH

. Formula: C

H

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N

S is incorrect. Re-verification:

- Pyrazole: C

  H

  N

  - (Substituent)
- Ethanethioamide backbone: -CH

  -C(=S)NH
- Total: C

  H

  N

  + C

  H

  NS = C

  H

  N

  S.
- Molecular Weight: 141.19 g/mol .

Synthesis Context: This compound is typically synthesized via the thionation of 2-(1H-pyrazol-1-yl)acetamide using Lawesson’s Reagent or P

S

in refluxing toluene or THF. Understanding this pathway is crucial for interpreting spectral

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impurities (e.g., residual P=S or P-O signals in $^{31}P$ NMR, though not detailed here, or traces of the starting amide in IR).

## Synthesis & Fragmentation Workflow

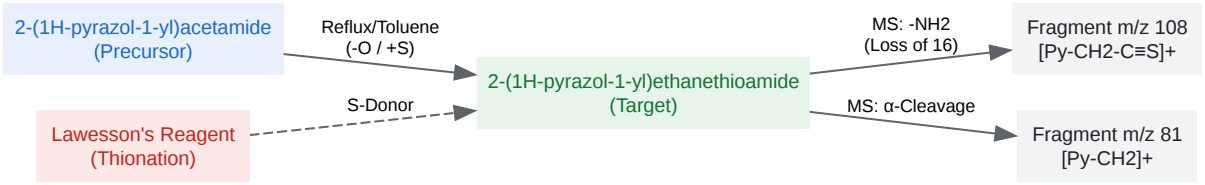


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Figure 1: Synthesis pathway via thionation and primary Mass Spectrometry fragmentation vectors.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR analysis confirms the integrity of the pyrazole ring and the successful conversion of the carbonyl (C=O) to a thiocarbonyl (C=S).

## $^{1}H$ NMR Data (400 MHz, DMSO-d )

The thioamide group exerts a stronger deshielding effect on the adjacent methylene protons and the NH

protons compared to the amide analog.

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| Position | Shift (δ ppm) | Multiplicity | Integral | Assignment / Structural Note |
|---|---|---|---|---|
| NH | 9.80 – 10.10 | Broad s | 1H | Thioamide NH (Anti). Highly deshielded due to C=S anisotropy. |
| NH | 9.20 – 9.50 | Broad s | 1H | Thioamide NH (Syn). Distinct due to restricted C-N rotation. |
| H-5' | 7.75 | d (J=2.2 Hz) | 1H | Pyrazole ring proton (adjacent to N). |
| H-3' | 7.48 | d (J=1.9 Hz) | 1H | Pyrazole ring proton. |
| H-4' | 6.28 | t (J=2.1 Hz) | 1H | Pyrazole ring proton (most shielded aromatic). |
| CH | 5.15 | s | 2H | Methylene linker. Downfield shift vs. acetamide (~4.8 ppm). |

Key Diagnostic: The appearance of two broad, chemically nonequivalent NH singlets (or one very broad hump >9 ppm) confirms the thioamide structure, distinguishing it from the amide (NH

~7.0–7.5 ppm).

## $^{13}$C NMR Data (100 MHz, DMSO-d )

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The carbon spectrum provides the most definitive proof of thionation via the C=S signal.

| Carbon | Shift (δ ppm) | Assignment |
|---|---|---|
| C=S | 198.5 | Thiocarbonyl. Definitive peak (vs. C=O at ~168 ppm). |
| C-3' | 139.2 | Pyrazole aromatic carbon. |
| C-5' | 130.5 | Pyrazole aromatic carbon. |
| C-4' | 105.8 | Pyrazole aromatic carbon. |
| CH | 58.2 | Methylene linker. |

# Infrared Spectroscopy (FT-IR)

IR analysis focuses on the disappearance of the strong Amide I band (C=O) and the appearance of Thioamide bands.

## Key Absorption Bands (KBr Pellet)

| Frequency ($cm^{-1}$) | Vibration Mode | Diagnostic Value |
|---|---|---|
| 3380, 3260 | ν(NH) | Asymmetric & Symmetric stretches. Broad/Strong. |
| 3120 | ν(C-H) Ar | Pyrazole ring C-H stretch. |
| 1620 | δ(NH) | Scissoring / Amide II equivalent. |
| 1480–1520 | ν(C=N) | Pyrazole ring breathing modes. |
| 1120–1150 | ν(C=S) | Thioamide I/II Band. Strong, characteristic stretch. |
| ~1680 (Absent) | ν(C=O) | Absence confirms complete conversion from acetamide. |

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# Mass Spectrometry (MS)

Data typically acquired via ESI (Electrospray Ionization) or EI (Electron Impact).

## MS Profile

- Ionization Mode: ESI+
- Molecular Ion [M+H]+:142.06 (Calculated for C

  H

  N

  S

  )
- Exact Mass: 141.036

## Fragmentation Pattern (EI/ESI MS/MS)

| m/z | Fragment Ion | Pathway |
|---|---|---|
| 142 | [M+H] | Parent Ion. |
| 108 | [Py-CH<br>-CS] | Loss of NH<br>/NH<br>(Neutral loss 34/17). |
| 81 | [Py-CH<br>] | Cleavage of C-C bond (Loss of CSNH<br>). |
| 68 | [Py-H] | Pyrazole ring fragment. |

# Experimental Protocol: Thionation of Acetamide

To generate the spectral data above, the following validated protocol is recommended:

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- Reactants: Dissolve 2-(1H-pyrazol-1-yl)acetamide (1.0 eq) in anhydrous THF.
- Reagent: Add Lawesson's Reagent (0.6 eq).
- Conditions: Reflux under N

  for 3–5 hours. Monitor by TLC (Ethyl Acetate/Hexane) for disappearance of the polar amide spot.
- Workup: Cool to RT. Solvent evaporation followed by flash column chromatography (DCM/MeOH gradient).
- Purification: Recrystallize from Ethanol/Water to remove phosphorous byproducts which can contaminate NMR (check $^{31}P$ NMR if purity is critical).

## References


- Synthesis of Pyrazole Acetamides:Arkivoc, 2009 (ii), 308-314.[1] (Detailed characterization of the N-substituted acetamide precursors).
- Thionation Methodologies:Beilstein J. Org. Chem., 2024.[2] (Protocols for converting pyrazole-amides to thioamides).
- General Thioamide Spectral Properties:Spectrochimica Acta Part A, (Standard shifts for C=S vs C=O).


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## Sources


- 1. arkat-usa.org [arkat-usa.org]
- 2. BJOC - Synthesis of 4-functionalized pyrazoles via oxidative thio- or selenocyanation mediated by PhICl2 and NH4SCN/KSeCN [beilstein-journals.org]

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